

A Comprehensive Technical Guide to Benzothiazole-5-boronic acid pinacol ester

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Compound of Interest

Compound Name: *Benzothiazole-5-boronic acid
pinacol ester*

CAS No.: *1073354-91-2*

Cat. No.: *B1439929*

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For Researchers, Scientists, and Drug Development Professionals

Core Molecular Attributes

Benzothiazole-5-boronic acid pinacol ester, also known by its systematic name 5-(4,4,5,5-Tetramethyl-1,3,2-dioxaborolan-2-yl)benzo[d]thiazole, is a stable, solid compound that serves as a key building block in organic synthesis.^{[1][2]} Its utility stems from the unique combination of the benzothiazole heterocycle and the versatile boronic acid pinacol ester functional group.

Below is a summary of its fundamental physicochemical properties:

Property	Value	Source(s)
Molecular Formula	C ₁₃ H ₁₆ BNO ₂ S	[1][3]
Molecular Weight	261.15 g/mol	[1][3]
Appearance	White to off-white solid	[1]
CAS Number	1073354-91-2	[1]

The Chemistry of Synthesis: A Self-Validating Protocol

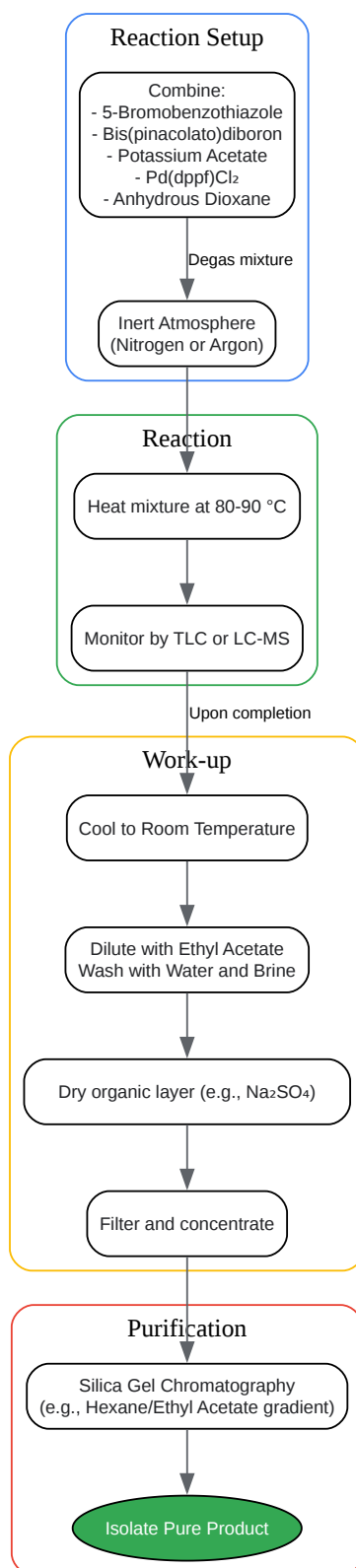
The reliable synthesis of **Benzothiazole-5-boronic acid pinacol ester** is paramount for its application in multi-step synthetic routes. The most common and robust method is the Palladium-catalyzed Miyaura borylation of a halogenated benzothiazole precursor. This protocol is widely adopted due to its high efficiency and functional group tolerance.

Mechanistic Rationale

The Miyaura borylation is a powerful cross-coupling reaction. The choice of a palladium catalyst, a suitable ligand, a base, and a boron source is critical for the reaction's success. The catalytic cycle, illustrated below, involves the oxidative addition of the palladium(0) complex to the aryl halide, followed by transmetalation with the diboron reagent and subsequent reductive elimination to yield the desired boronic ester and regenerate the catalyst. The pinacol ester group offers the advantage of being monomeric, crystalline, and stable to air and moisture, unlike many free boronic acids.

Experimental Workflow: Synthesis of Benzothiazole-5-boronic acid pinacol ester

This protocol describes a typical lab-scale synthesis.



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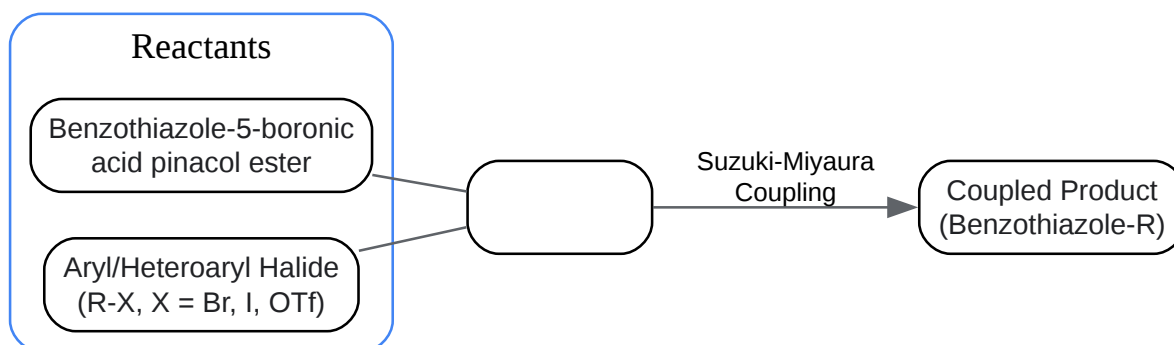
Caption: Synthetic workflow for **Benzothiazole-5-boronic acid pinacol ester**.

Applications in Drug Discovery and Materials Science

The true value of **Benzothiazole-5-boronic acid pinacol ester** lies in its utility as a versatile building block. The benzothiazole moiety is a privileged scaffold in medicinal chemistry, appearing in numerous FDA-approved drugs and clinical candidates due to its ability to engage in various biological interactions. The boronic acid pinacol ester functionality allows for its seamless integration into larger molecules via Suzuki-Miyaura cross-coupling reactions.

Suzuki-Miyaura Cross-Coupling: A Cornerstone of Modern Synthesis

The Suzuki-Miyaura coupling is a Nobel Prize-winning reaction that forms a carbon-carbon bond between an organoboron compound and an organohalide, catalyzed by a palladium complex. **Benzothiazole-5-boronic acid pinacol ester** is an ideal coupling partner in these reactions.



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Caption: Schematic of a Suzuki-Miyaura cross-coupling reaction.

This reaction's broad applicability has led to the synthesis of novel compounds with potential therapeutic activities, including kinase inhibitors and anti-cancer agents.

Safety and Handling

As with any chemical reagent, proper handling of **Benzothiazole-5-boronic acid pinacol ester** is essential.

- Hazard Identification: This compound is harmful if swallowed and causes skin and serious eye irritation.[4] It may also cause respiratory irritation.[4]
- Storage: To ensure its stability and longevity, it should be stored in a cool, dry, and well-ventilated area.[1] For long-term storage, temperatures of -20°C are recommended.[1]
- Personal Protective Equipment (PPE): Always use appropriate PPE, including safety glasses, gloves, and a lab coat, when handling this compound. Work in a fume hood to avoid inhalation of dust.

Conclusion

Benzothiazole-5-boronic acid pinacol ester is a high-value chemical tool for researchers in organic synthesis and drug development. Its stable nature and versatile reactivity, particularly in Suzuki-Miyaura cross-coupling reactions, make it an indispensable building block for the construction of complex molecules with diverse biological activities. Understanding its properties, synthesis, and applications is key to leveraging its full potential in the laboratory.

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